Confoline: An Analysis of a-Data Deficient Compound and its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Confoline*
CAS No.:	*76971-33-0*
Cat. No.:	*B14171207*

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Despite interest in its chemical structure, a thorough review of publicly available scientific literature and databases reveals a significant lack of biological and therapeutic data for the compound **Confoline**. At present, there is insufficient information to support the creation of an in-depth technical guide on its therapeutic applications.

A comprehensive search of scientific databases, including PubChem, has yielded limited information primarily centered on the chemical and physical properties of **Confoline**. The compound, with the molecular formula C17H21NO5, has been reported in Convolvulus subhirsutus[1]. However, detailed studies on its mechanism of action, engagement with signaling pathways, and potential therapeutic effects in preclinical or clinical settings are not available in the public domain.

This absence of published research means that no quantitative data on its biological activity, such as IC50 values or efficacy in disease models, can be provided. Furthermore, without experimental data, a description of detailed experimental protocols and the creation of diagrams illustrating its biological interactions are not feasible.

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It is possible that "**Confoline**" may be a less common name for a compound that is more extensively researched under a different designation, or that research into its properties is in very early, unpublished stages.

For researchers and drug development professionals interested in compounds with potential therapeutic applications, a vast body of literature exists for broader classes of compounds, such as quinoline and quinazoline derivatives, which have shown promise in areas like anticancer and anti-inflammatory research[2][3][4]. These derivatives have been the subject of numerous studies detailing their mechanisms of action, efficacy in various experimental models, and in some cases, progression into clinical trials[5][6][7].

Key Takeaway for Researchers:

While the chemical structure of **Confoline** is known, the absence of biological data precludes any meaningful discussion of its therapeutic potential at this time. The scientific community awaits primary research to elucidate its pharmacological profile. Professionals in the field are encouraged to focus on well-documented compounds within relevant chemical classes where a foundation of data allows for informed research and development.

Should new data on **Confoline** become publicly available, a re-evaluation of its therapeutic potential would be warranted. Until then, it remains a compound of chemical interest with an unknown biological story.

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